

# Application Notes: O-Tolidine Sulfate Protocol for Free Chlorine Detection

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **O-Tolidine sulfate**

Cat. No.: **B3343464**

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## Introduction

The determination of free chlorine concentration is a critical parameter in various scientific and industrial applications, including water purification, disinfection processes, and as a quality control measure in pharmaceutical and chemical manufacturing. The O-Tolidine method offers a simple and rapid colorimetric approach for the quantitative analysis of free residual chlorine. This application note provides a detailed protocol for the use of **O-Tolidine sulfate** in the detection of free chlorine, including reagent preparation, experimental procedure, and data interpretation. The method is based on the principle that O-Tolidine reacts with free chlorine in an acidic medium to produce a yellow-colored holoquinone, the intensity of which is directly proportional to the concentration of free chlorine.[\[1\]](#)

## Principle of the Method

The O-Tolidine test is a colorimetric method where O-Tolidine (3,3'-dimethylbenzidine) reacts with free chlorine (in the form of hypochlorous acid or hypochlorite ion) to form a yellow-colored compound.[\[1\]](#)[\[2\]](#) The intensity of the developed color is measured spectrophotometrically, and the concentration of free chlorine is determined by comparison with a standard calibration curve. The reaction is pH-dependent and is typically carried out in an acidic solution.

## Quantitative Data Summary

The performance of the **O-Tolidine sulfate** method for free chlorine detection is summarized in the table below. These values are compiled from various studies and represent typical performance characteristics.

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	437 nm	[2]
Linear Range	0.1 - 5.0 mg/L (ppm)	[2]
Limit of Detection (LOD)	0.026 mg/L	[2]
Limit of Quantification (LOQ)	0.089 - 0.5 mg/L	[2]
Reaction Time for Free Chlorine	< 5 seconds	
Reaction Time for Total Chlorine	~ 5 minutes	

## Experimental Protocols

### Reagent Preparation: O-Tolidine Sulfate Solution

Materials:

- O-Tolidine dihydrochloride ( $\text{C}_{14}\text{H}_{16}\text{N}_2 \cdot 2\text{HCl}$ )
- Hydrochloric acid (HCl), concentrated
- Distilled or deionized water

Procedure:

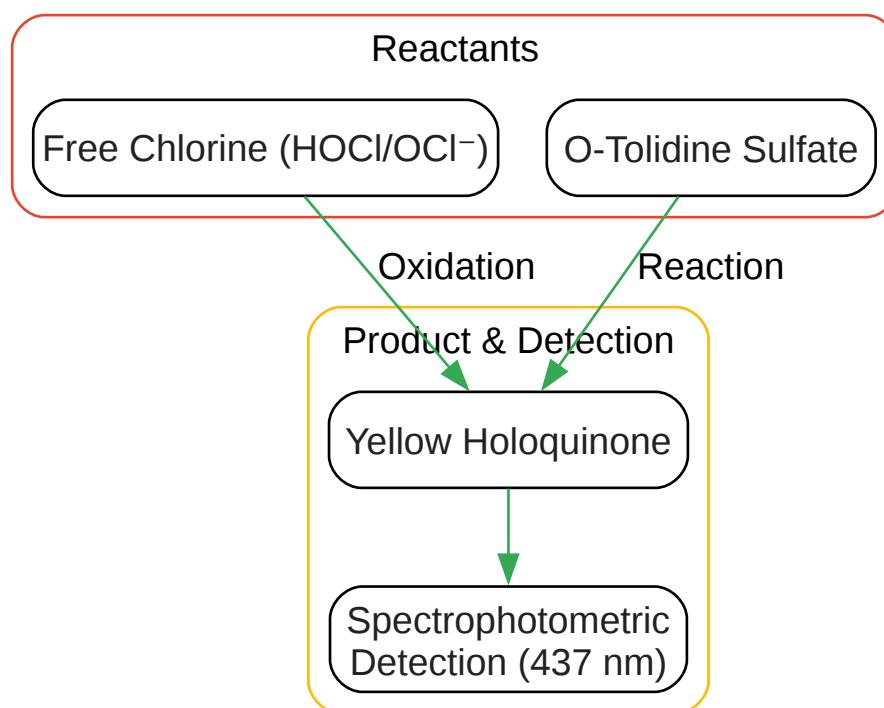
- Weigh 1.35 g of O-Tolidine dihydrochloride.
- Dissolve the O-Tolidine dihydrochloride in 500 mL of distilled water.

- In a separate container, carefully prepare a solution by mixing 150 mL of concentrated hydrochloric acid with 350 mL of distilled water.
- Add the acid solution to the O-Tolidine solution and mix thoroughly.
- Dilute the final solution to a total volume of 1000 mL with distilled water.
- Store the reagent in a brown, tightly sealed bottle and protect it from light. The solution should be stable for several months when stored properly.

## Standard Chlorine Solution Preparation

Standard chlorine solutions are unstable and should be prepared fresh for each calibration curve. A common method is to dilute a commercial sodium hypochlorite (bleach) solution and standardize it using titration.

## Experimental Workflow for Free Chlorine Detection



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## References

- 1. [waterandwastewater.com](http://waterandwastewater.com) [waterandwastewater.com]
- 2. [researchgate.net](http://researchgate.net) [researchgate.net]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)